

An In-depth Technical Guide to Tetraoctyltin (CAS: 3590-84-9)

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Compound of Interest

Compound Name: Tetraoctyltin

Cat. No.: B036588

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetraoctyltin, with the CAS number 3590-84-9, is a tetraorganotin compound characterized by a central tin atom covalently bonded to four octyl groups.^[1] As a member of the organotin family, it serves primarily as a chemical intermediate and catalyst in various industrial applications.^[2] While some organotin compounds are noted for their significant biological activity, tetra-substituted tins like **tetraoctyltin** are generally considered to have low toxicity. This guide provides a comprehensive technical overview of **tetraoctyltin**, including its physicochemical properties, synthesis and analytical methodologies, spectroscopic profile, and a discussion of its biological implications for researchers in drug development and related fields.

Physicochemical and Safety Data

A summary of the key physicochemical properties of **tetraoctyltin** is presented in Table 1. This data is essential for handling, storage, and experimental design.

Table 1: Physicochemical Properties of **Tetraoctyltin**

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₃₂ H ₆₈ Sn | [1] |
| Molecular Weight | 571.59 g/mol | [1] |
| Appearance | Clear to yellow liquid, may be slightly hazy | |
| Boiling Point | 268 °C at 13 hPa | |
| Density | 0.98 g/cm ³ at 20 °C | |
| Flash Point | 180 °C | |
| Solubility | Soluble in chloroform, sparingly soluble in ethyl acetate. | |
| InChI | InChI=1S/4C8H17.Sn/c41-3-5-7-8-6-4-2;/h41,3-8H2,2H3; | [1] |
| SMILES | CCCCCCCC--INVALID-LINK--(CCCCCCCC)CCCCCCCC | [1] |

Tetraoctyltin is classified as a hazardous substance, and appropriate safety precautions should be taken. Table 2 outlines the GHS hazard classifications.

Table 2: GHS Hazard Information for **Tetraoctyltin**

| Hazard Statement | Description |
|------------------|--|
| H315 | Causes skin irritation |
| H317 | May cause an allergic skin reaction |
| H319 | Causes serious eye irritation |
| H335 | May cause respiratory irritation |
| H361 | Suspected of damaging fertility or the unborn child |
| H371 | May cause damage to organs |
| H413 | May cause long lasting harmful effects to aquatic life |

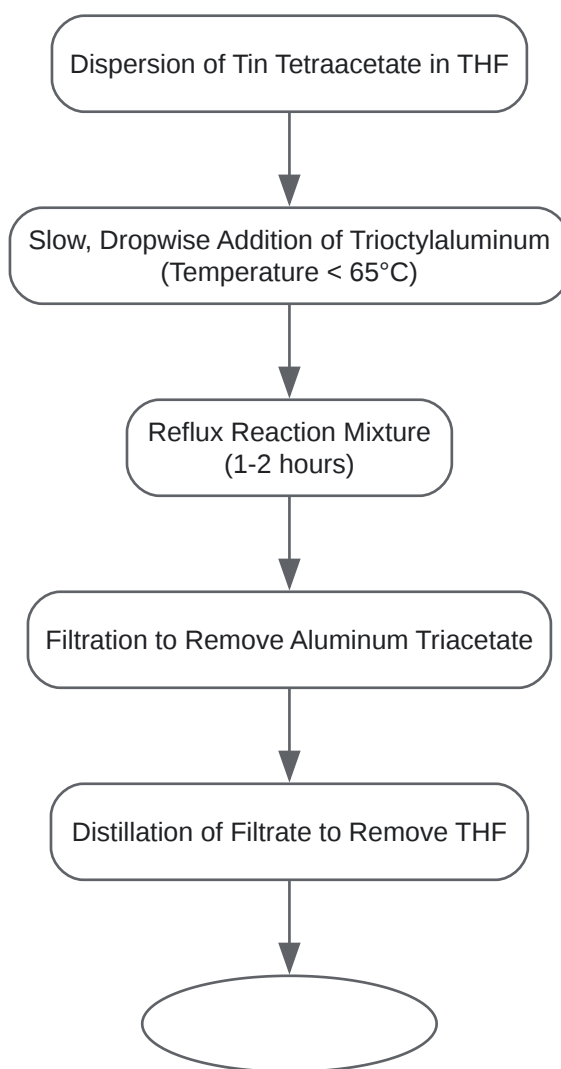
Data sourced from PubChem and commercial supplier safety data sheets.[\[1\]](#)

Experimental Protocols

Synthesis of Tetraoctyltin

A general method for the preparation of tetraalkyltin compounds, including **tetraoctyltin**, involves the reaction of tin tetraacetate with a trialkylaluminum compound in a suitable solvent like tetrahydrofuran (THF). The following protocol is adapted from a patented procedure.

Experimental Workflow for Synthesis and Purification



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Caption: Workflow for the synthesis of **tetraoctyltin**.

Detailed Methodology:

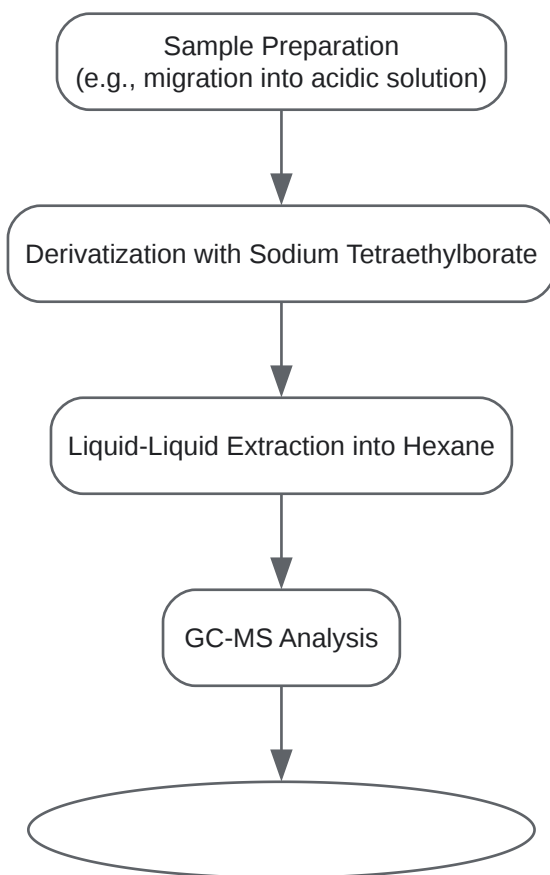
- **Reaction Setup:** In a four-neck flask equipped with a mechanical stirrer, dropping funnel, reflux condenser with an inert gas (e.g., Argon) inlet, and a thermometer, add tin tetraacetate and anhydrous tetrahydrofuran (THF).
- **Reagent Addition:** While stirring and maintaining an inert atmosphere, slowly add trioctylaluminum to the slurry in a dropwise manner. The reaction is exothermic, and the temperature of the reaction mixture should be maintained below 65°C, using external cooling if necessary.

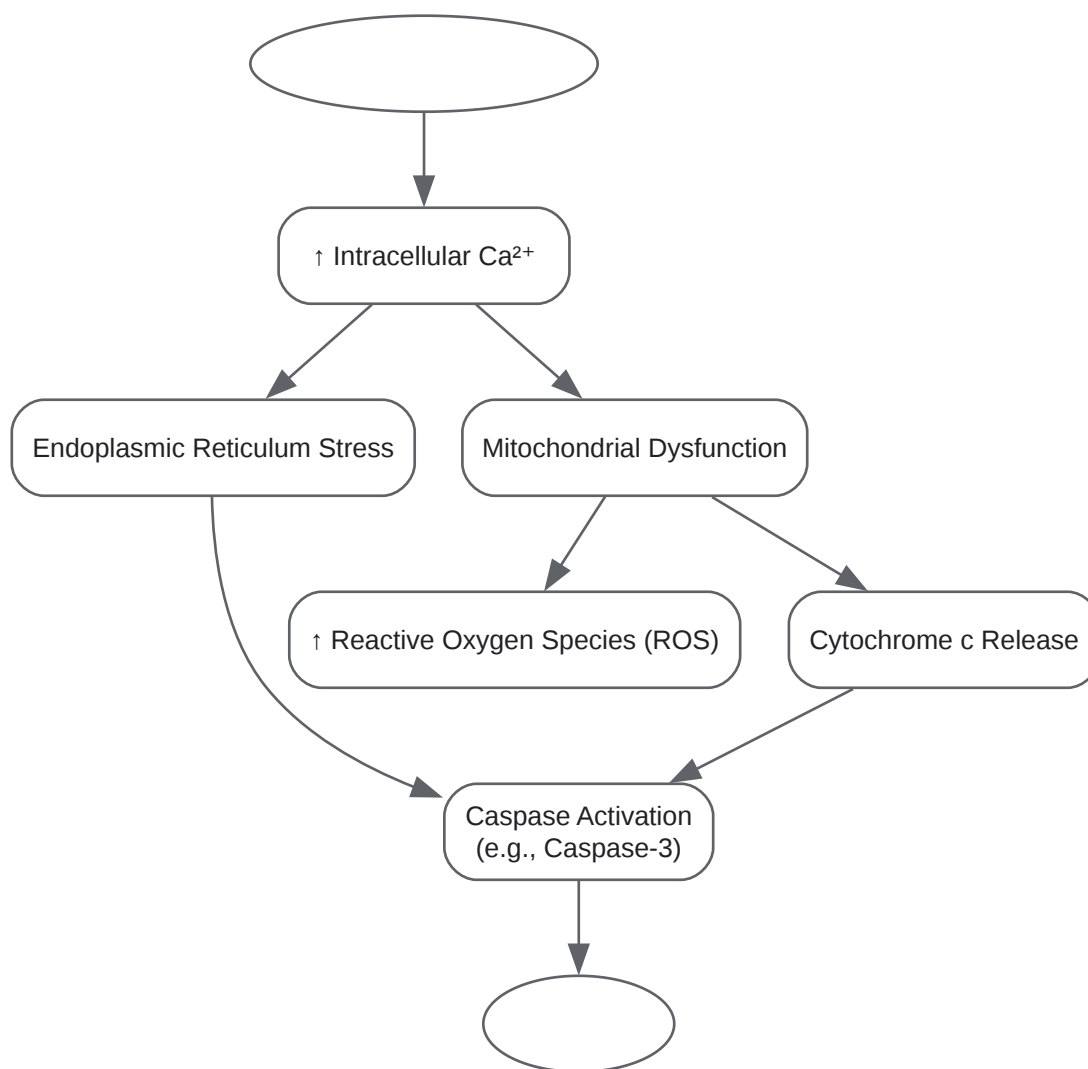
- Reaction: After the complete addition of trioctylaluminum, heat the reaction mixture to the reflux temperature of THF and maintain for 1-2 hours with continuous stirring.
- Work-up:
 - Cool the reaction mixture to room temperature. The precipitated aluminum triacetate is removed by filtration.
 - Wash the solid aluminum triacetate with fresh THF.
 - Combine the filtrates and remove the THF by distillation, preferably under reduced pressure.
- Purification: The resulting crude **tetraoctyltin** can be further purified by vacuum distillation to yield a clear, colorless product.

Analytical Methodology: Quantification of Organotins

The analysis of organotin compounds, including **tetraoctyltin**, in various matrices often requires a derivatization step followed by chromatographic separation and detection. The following is a general protocol for the analysis of organotins by Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Workflow for GC-MS Analysis





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References

- 1. Tetraoctyltin | $\text{C}_{32}\text{H}_{68}\text{Sn}$ | CID 77145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. The Palladium-Catalyzed Cross-Coupling Reactions of Organotin Reagents with Organic Electrophiles [New Synthetic Methods (58)] | Semantic Scholar [semanticscholar.org]

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